

An In-depth Technical Guide to Ammonium Hexachlororuthenate(IV)

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Compound of Interest

Compound Name: Ammonium
hexachlororuthenate(IV)
Cat. No.: B098775

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Abstract

Ammonium hexachlororuthenate(IV), with the chemical formula $(\text{NH}_4)_2[\text{RuCl}_6]$, is an inorganic compound of significant interest in catalysis, materials science, and as a precursor for the synthesis of other ruthenium complexes. This technical guide provides a comprehensive overview of its chemical formula, structure, and key physicochemical properties. Detailed experimental protocols for its synthesis and characterization by X-ray diffraction are also presented to facilitate its application in research and development.

Chemical Formula and Nomenclature

Ammonium hexachlororuthenate(IV) is an inorganic salt composed of two ammonium cations (NH_4^+) and one hexachlororuthenate(IV) anion ($[\text{RuCl}_6]^{2-}$).^[1] Its systematic IUPAC name is diammonium hexachlorido-ruthenate(2-).

Table 1: Chemical Identifiers

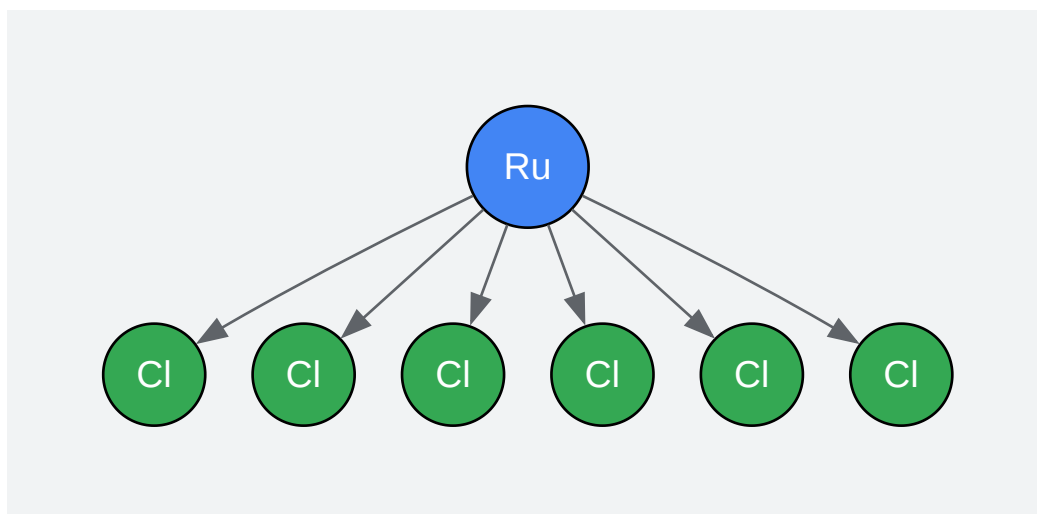
Identifier	Value
Chemical Formula	$(\text{NH}_4)_2[\text{RuCl}_6]$
CAS Number	18746-63-9
Molecular Weight	349.86 g/mol [1]
Synonyms	Diammonium hexachlororuthenate(IV), Ammonium chlororuthenate [1] [2]

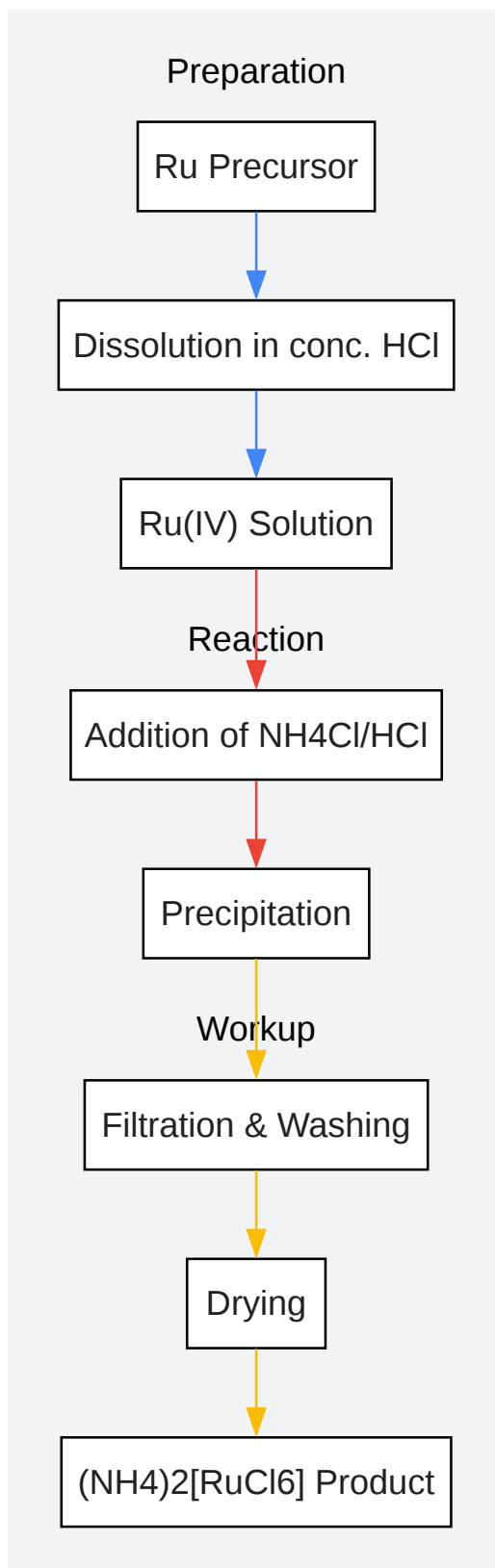
Molecular and Crystal Structure

The structural integrity of **ammonium hexachlororuthenate(IV)** is defined by the ionic interaction between the ammonium cations and the hexachlororuthenate(IV) anion.

Coordination Geometry of the $[\text{RuCl}_6]^{2-}$ Anion

The central ruthenium atom is in the +4 oxidation state and is coordinated to six chloride ligands, forming an octahedral geometry. This arrangement is a consequence of the d^4 electron configuration of the Ru(IV) ion. The Cl-Ru-Cl bond angles are approximately 90° and 180° .





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References

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